

# In-depth Technical Guide: 1-Bromo-2-methylbut-3-en-2-ol

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## Compound of Interest

Compound Name: 1-Bromo-2-methylbut-3-en-2-ol

Cat. No.: B042723

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## Chemical Identity and Nomenclature

The compound with the chemical structure **1-Bromo-2-methylbut-3-en-2-ol** is a bromohydrin derived from isoprene. Its nomenclature and key identifiers are summarized below.

IUPAC Name: **1-bromo-2-methylbut-3-en-2-ol**[\[1\]](#)

Synonyms:

- 1-Bromo-2-methyl-3-buten-2-ol[\[1\]](#)
- Isoprene bromohydrin[\[1\]](#)
- 4-Bromo-3-hydroxy-3-methyl-1-butene[\[1\]](#)
- 4-Bromo-3-methyl-3-hydroxy-1-butene[\[1\]](#)

## Physicochemical Properties

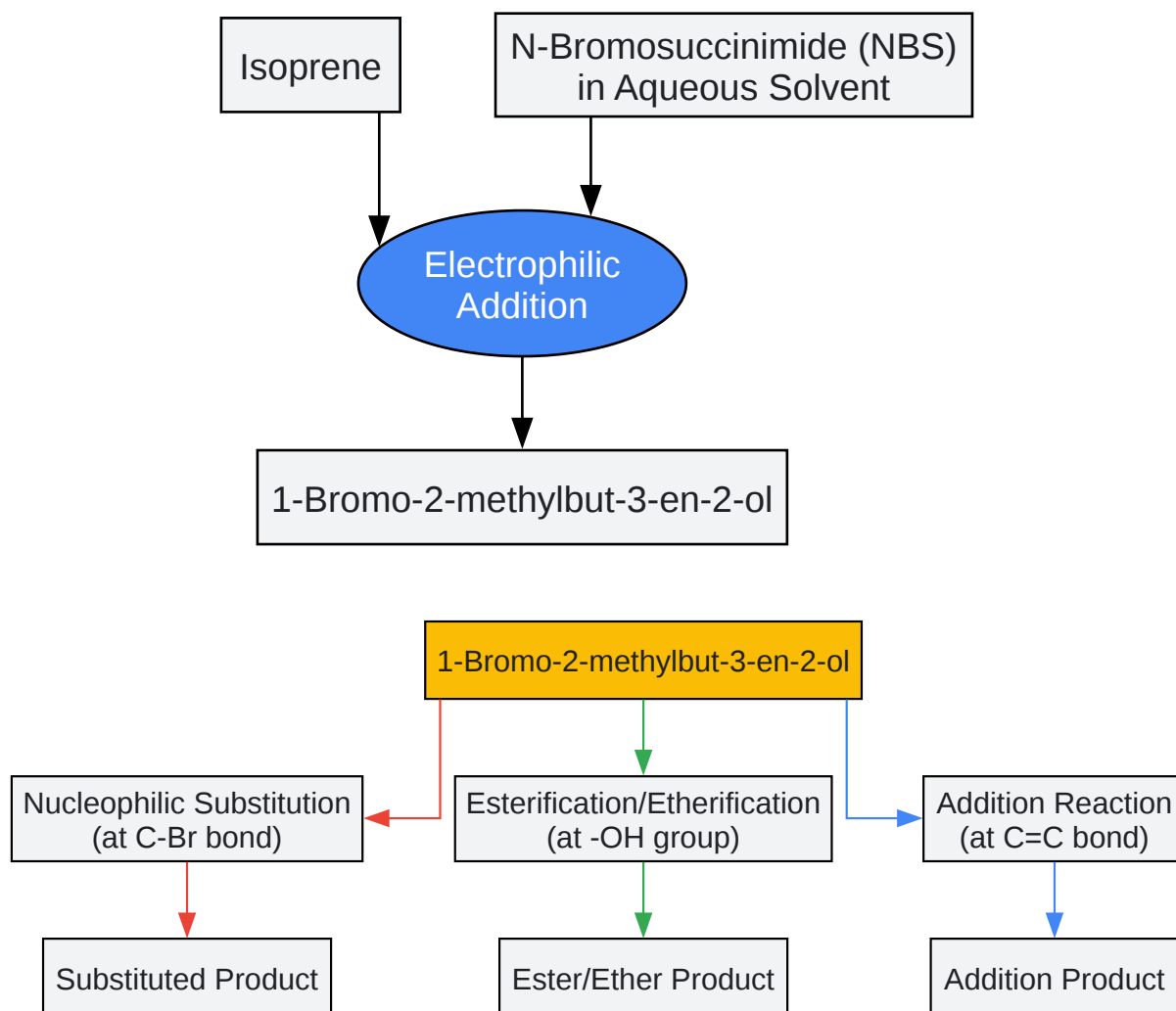
A summary of the key physicochemical properties of **1-Bromo-2-methylbut-3-en-2-ol** is provided in the table below. These computed properties are sourced from the PubChem database.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>9</sub> BrO	PubChem[1]
Molecular Weight	165.03 g/mol	PubChem[1]
Exact Mass	163.98368 Da	PubChem[1]
Complexity	72.5	PubChem[1]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	1	PubChem[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Bromo-2-methylbut-3-en-2-ol** is not readily available in peer-reviewed literature, the compound is understood to be formed via the reaction of isoprene with a brominating agent in an aqueous medium. A plausible synthetic route involves the treatment of isoprene with N-bromosuccinimide (NBS) in an aqueous solvent such as a mixture of acetone and water. This reaction proceeds via an electrophilic addition mechanism where the bromine adds to the double bond, followed by the nucleophilic attack of water to form the bromohydrin.

Logical Workflow for Synthesis:



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## References

- 1. 1-Bromo-2-methylbut-3-en-2-ol | C<sub>5</sub>H<sub>9</sub>BrO | CID 551234 - PubChem [pubchem.ncbi.nlm.nih.gov]

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